

GSK126 Solubility and Solution Preparation: A Technical Guide

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Compound of Interest

Compound Name: GSK126

Cat. No.: B607758

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This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility of **GSK126** in DMSO and aqueous solutions. It includes troubleshooting guides and frequently asked questions to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **GSK126** in DMSO?

A1: **GSK126** exhibits good solubility in dimethyl sulfoxide (DMSO). However, the exact solubility can vary between different suppliers and batches. It is recommended to use fresh, anhydrous DMSO as moisture can reduce solubility.[1] For optimal results, gentle warming to 37°C and sonication can facilitate dissolution.[2][3]

Q2: How soluble is **GSK126** in aqueous solutions like water or PBS?

A2: **GSK126** is sparingly soluble to insoluble in water and aqueous buffers.[4][5] Direct dissolution in aqueous media is not recommended. To prepare aqueous solutions, it is best to first create a concentrated stock solution in an organic solvent like DMSO or DMF and then dilute it into the desired aqueous buffer.[4] For instance, a solubility of approximately 0.5 mg/mL has been reported in a 1:1 solution of DMF:PBS (pH 7.2).[4]

Q3: I'm seeing precipitation when I dilute my **GSK126** DMSO stock solution into cell culture medium. What should I do?

A3: Precipitation upon dilution into aqueous media is a common issue due to the low aqueous solubility of **GSK126**. To mitigate this, ensure the final concentration of DMSO in your culture medium is as low as possible while keeping the **GSK126** in solution. It is also crucial to add the DMSO stock solution to the aqueous medium slowly while vortexing or stirring to ensure rapid and even dispersion. Preparing fresh dilutions for each experiment is highly recommended as aqueous solutions of **GSK126** are not stable for long-term storage.^[4]

Q4: How should I store **GSK126** solutions?

A4: **GSK126** as a solid powder should be stored at -20°C for long-term stability (≥4 years).^[4] Stock solutions in DMSO can be stored at -20°C for up to one month or at -80°C for up to six months.^[2] To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller volumes. Aqueous solutions of **GSK126** are not recommended for storage for more than one day.^[4]

Solubility Data

The following table summarizes the reported solubility of **GSK126** in various solvents. Please note that these values are approximate and can vary.

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	≥ 3.29 - 15	≥ 6.25 - 28.48	Solubility can vary. Use of fresh, anhydrous DMSO is recommended. [1] [2] [6]
Ethanol	~2 - 4	~3.8 - 7.6	[1] [4]
Dimethylformamide (DMF)	~25	~47.47	[4]
Water	Insoluble (<2.27)	<4.31	[2] [5]
1:1 DMF:PBS (pH 7.2)	~0.5	~0.95	[4]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 1.25	≥ 2.37	Clear solution for in vivo use. [7] [8]
1% CMC, 0.5% Tween-80 in Saline	10	18.99	Suspended solution for in vivo use. [7] [8]

Molecular Weight of **GSK126**: 526.67 g/mol

Experimental Protocols

Preparation of GSK126 Stock Solution in DMSO (10 mM)

Materials:

- **GSK126** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weigh out the required amount of **GSK126** powder. For 1 mL of a 10 mM stock solution, you will need 5.27 mg.
- Add the appropriate volume of anhydrous DMSO to the **GSK126** powder in a sterile tube.
- Vortex the solution vigorously for 1-2 minutes to dissolve the compound.
- If the compound does not fully dissolve, warm the tube to 37°C for 5-10 minutes and vortex again.^[3]
- Sonication for a few minutes can also aid in dissolution.^{[2][9]}
- Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Preparation of Working Solution for Cell Culture

Materials:

- 10 mM **GSK126** stock solution in DMSO
- Pre-warmed cell culture medium
- Sterile tubes

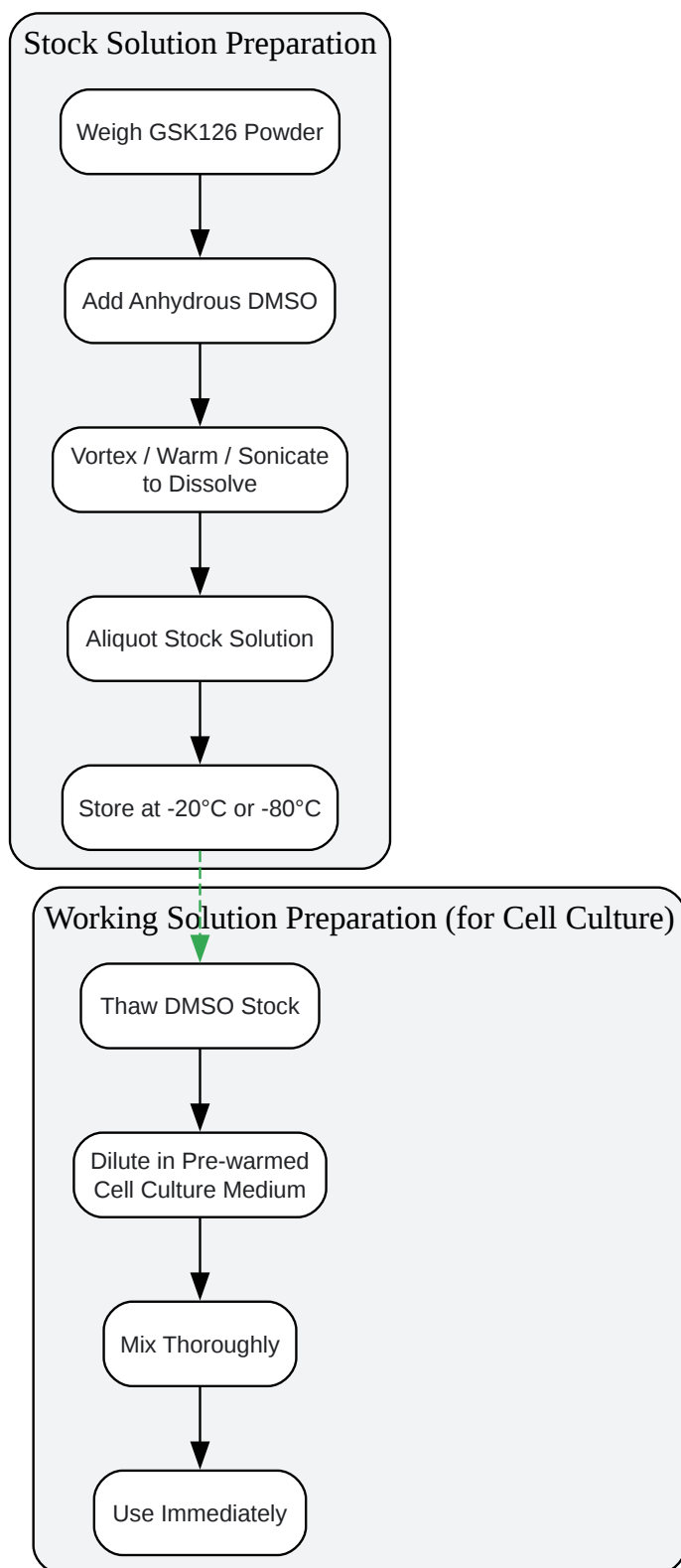
Procedure:

- Thaw an aliquot of the 10 mM **GSK126** stock solution at room temperature.
- Calculate the volume of the stock solution needed to achieve the desired final concentration in your cell culture medium. For example, to make 10 mL of a 10 µM working solution, you would need 10 µL of the 10 mM stock solution.
- Add the calculated volume of the **GSK126** stock solution to the pre-warmed cell culture medium.

- Immediately mix the solution well by gentle inversion or pipetting to prevent precipitation.
- Use the freshly prepared working solution for your experiment. Do not store the diluted aqueous solution.[4]

Visual Guides

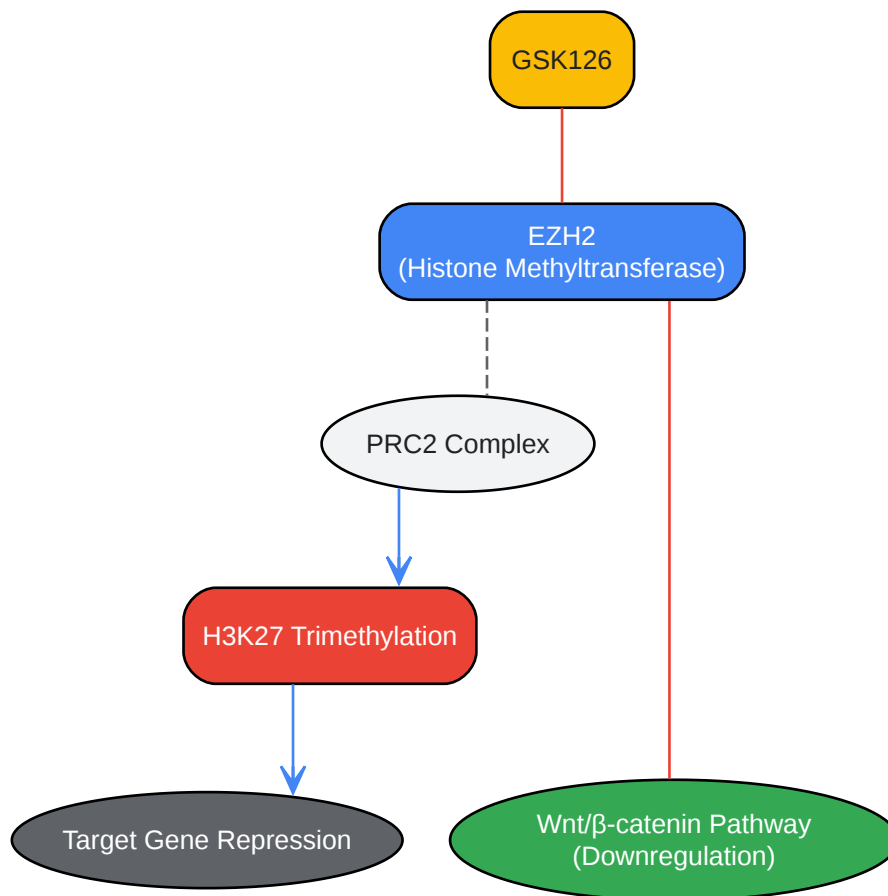
Experimental Workflow for GSK126 Solution Preparation



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Caption: Workflow for preparing **GSK126** stock and working solutions.

GSK126 Signaling Pathway



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Caption: **GSK126** inhibits EZH2, leading to reduced H3K27me3 and altered gene expression.

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